

Essential Safety and Handling Guide for ROS 234 Dioxalate

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Compound of Interest

Compound Name: ROS 234

Cat. No.: B1425209

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This guide provides critical safety and logistical information for the handling, use, and disposal of **ROS 234** dioxalate, a potent H3 antagonist. Adherence to these procedures is essential to ensure a safe laboratory environment.

Product Identification and Hazard Summary

Identifier	Information
Product Name	ROS 234 dioxalate
CAS Number	1781941-93-2[1]
Chemical Formula	$C_{13}H_{15}N_5 \cdot 2(C_2H_2O_4)$
Molecular Weight	421.37 g/mol
Primary Hazard	Potent H3 Antagonist

Hazard Statement: The toxicological properties of this compound have not been fully investigated. It is recommended to handle it as a potentially hazardous substance. Based on the dioxalate salt form, it may be harmful if swallowed or in contact with skin, and may cause eye and skin irritation.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **ROS 234** dioxalate.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield	Protects against splashes and airborne particles.
Hand Protection	Nitrile or other appropriate chemical-resistant gloves	Prevents skin contact and absorption.
Body Protection	Laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or with a fume hood	Minimizes inhalation of dust or aerosols.

Handling and Storage Procedures

Operational Plan:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace by clearing it of unnecessary items and ensuring easy access to an emergency eyewash station and safety shower.
- **Weighing and Aliquoting:** Conduct all weighing and aliquoting of the solid compound within a chemical fume hood to minimize inhalation exposure.
- **Solution Preparation:** When preparing solutions, slowly add the solvent to the solid to avoid splashing. **ROS 234** dioxalate is soluble in water and DMSO.
- **Spill Management:** In case of a small spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For larger spills, evacuate the area and follow institutional emergency procedures.

Storage Plan:

Condition	Requirement
Temperature	Room Temperature
Atmosphere	Desiccate (store in a dry environment)
Container	Tightly sealed, clearly labeled container

Disposal Plan

All waste materials contaminated with **ROS 234** dioxalate must be treated as hazardous waste.

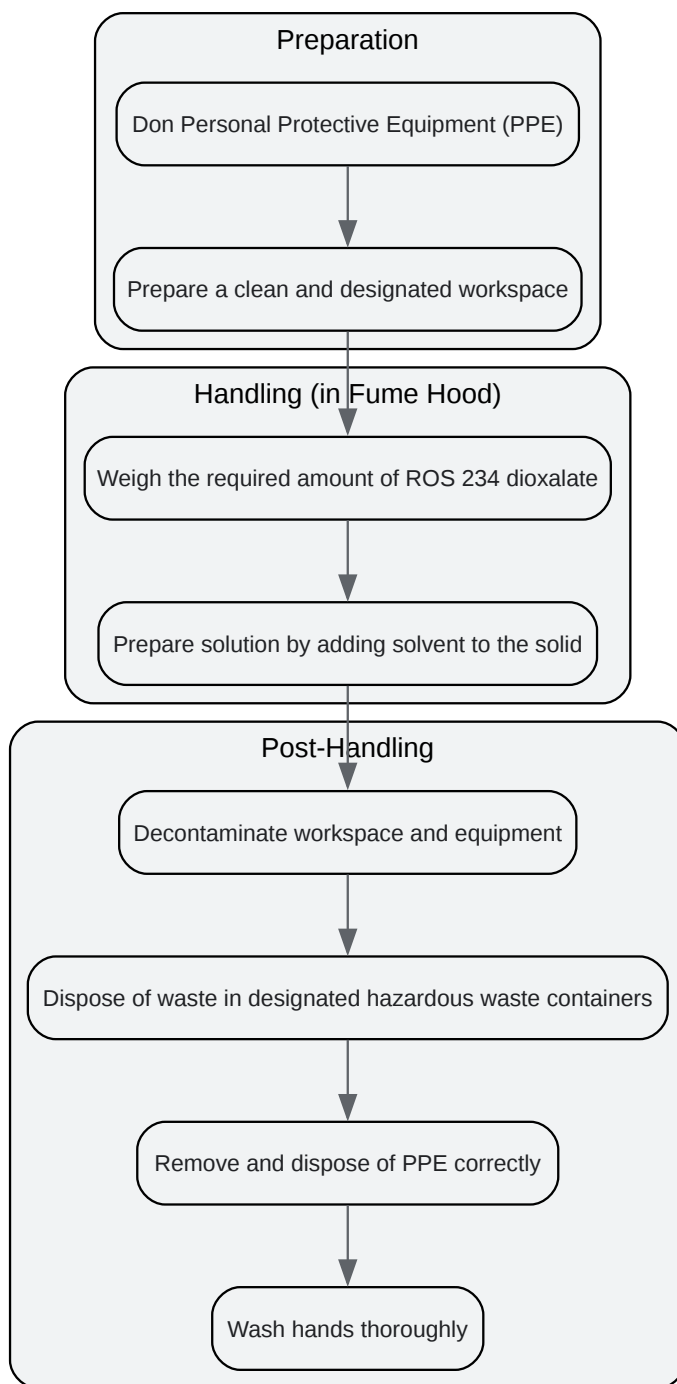
Waste Type	Disposal Procedure
Unused Solid Compound	Collect in a labeled, sealed container for chemical waste disposal.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.
Solutions Containing ROS 234 Dioxalate	Collect in a sealed, labeled waste container. Do not pour down the drain.
Contaminated PPE (e.g., gloves)	Dispose of as hazardous waste in accordance with institutional protocols.

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash skin with soap and copious amounts of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	If swallowed, wash out mouth with water provided the person is conscious. Call a physician.

Experimental Workflow for Handling ROS 234 Dioxalate

Workflow for Safe Handling of ROS 234 Dioxalate

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Caption: A step-by-step workflow for the safe handling of **ROS 234** dioxalate.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
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